

Application of 4-Alkoxydiphenylmethane Derivatives in the Synthesis of Dapagliflozin

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Compound of Interest

Compound Name: 4-Methoxydiphenylmethane

Cat. No.: B1215653

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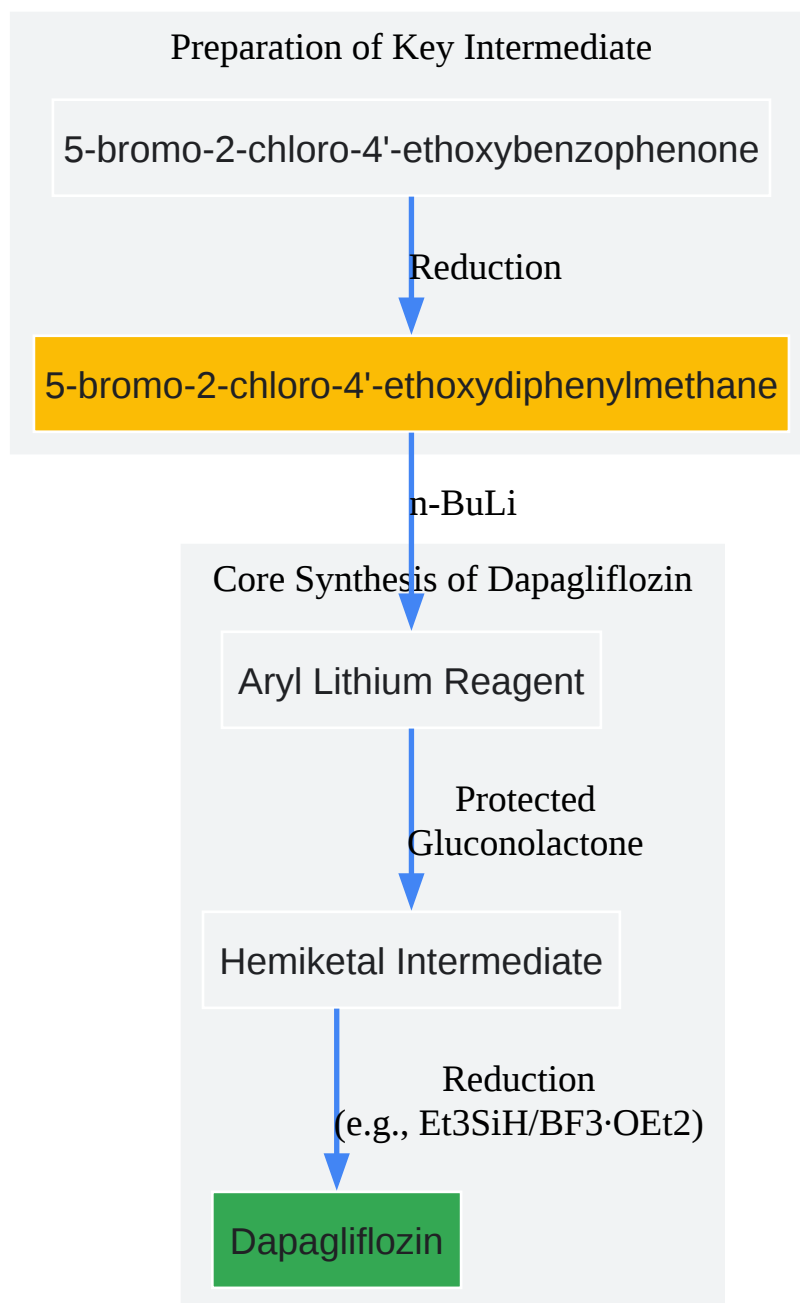
Introduction

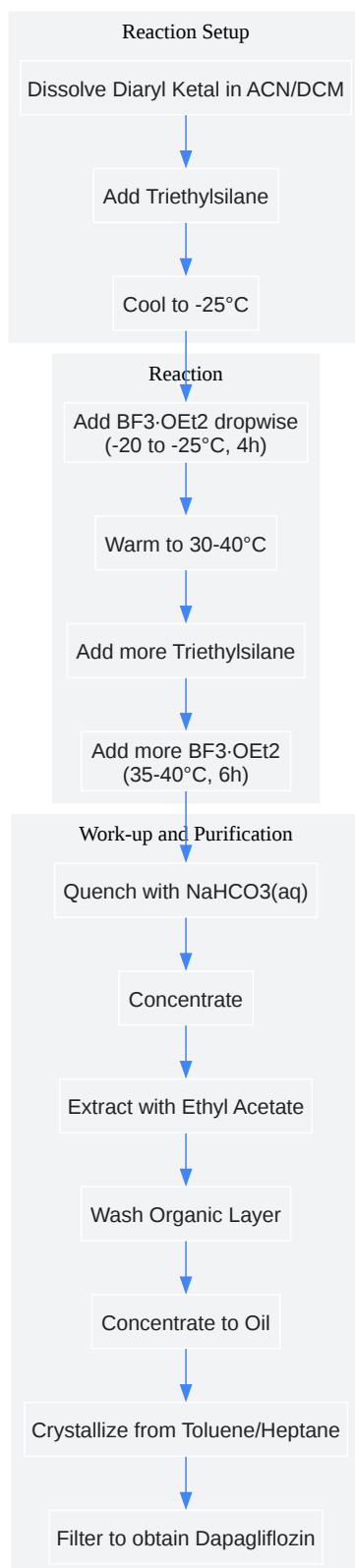
Dapagliflozin is a potent and selective sodium-glucose co-transporter 2 (SGLT2) inhibitor used in the management of type-2 diabetes. A key structural feature of dapagliflozin is the C-aryl glucoside moiety, which includes a diarylmethane core. The synthesis of this core structure is a critical aspect of the overall manufacturing process for dapagliflozin. While the specific compound "**4-Methoxydiphenylmethane**" is not directly cited as a primary starting material in prominent synthetic routes, the structurally similar 4-ethoxydiphenylmethane core is fundamental. Specifically, 5-bromo-2-chloro-4'-ethoxydiphenylmethane is a crucial intermediate in several patented synthetic pathways. This document outlines the application and synthetic protocols involving this key intermediate for the preparation of dapagliflozin.

The general strategy involves the formation of an organometallic reagent from 5-bromo-2-chloro-4'-ethoxydiphenylmethane, which then undergoes a coupling reaction with a protected gluconolactone derivative. Subsequent reduction and deprotection steps yield the final dapagliflozin molecule. This approach has been refined to improve yield, purity, and process efficiency.

Core Reaction Pathway

The synthesis of dapagliflozin from the 4-ethoxydiphenylmethane intermediate can be summarized in the following key steps. The process begins with the formation of an aryl lithium reagent from 5-bromo-2-chloro-4'-ethoxydiphenylmethane, which then reacts with a protected gluconolactone. This is followed by a reduction step to yield dapagliflozin.





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